

PBK-IN-9 solubility and preparation for experiments

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Compound of Interest

Compound Name: PBK-IN-9
Cat. No.: B15609143

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Application Notes: PBK-IN-9

For Researchers, Scientists, and Drug Development Professionals

Introduction

PBK-IN-9 is a potent inhibitor of PDZ Binding Kinase (PBK), also known as T-Lymphokine-activated Killer (TAK) cell-Originated Protein Kinase (TOPK).[1] PBK/TOPK is a serine-threonine kinase belonging to the mitogen-activated protein kinase kinase (MAPKK) family.[2] It is a key regulator of fundamental cellular processes including proliferation, survival, apoptosis, and inflammation.[2] Elevated expression of PBK/TOPK is observed in various malignancies, such as glioblastoma and prostate cancer, where it is associated with aggressive phenotypes and poor prognosis.[3][4] As an oncogenic protein, PBK/TOPK's role in critical signaling pathways makes it a promising therapeutic target in cancer research.[2] These notes provide essential information on the solubility, storage, and preparation of **PBK-IN-9** for experimental use.

Physicochemical and Solubility Data

Proper handling and preparation of **PBK-IN-9** are critical for ensuring experimental reproducibility and accuracy. The following tables summarize its key properties.

Table 1: Physicochemical Properties of **PBK-IN-9**

Property	Value
Molecular Formula	C ₂₀ H ₁₈ N ₂ O ₂ S
Molecular Weight	350.43 g/mol [1]
CAS Number	1338540-55-8[1]
Appearance	Off-white to light yellow solid[1]

Table 2: Solubility of **PBK-IN-9**

Solvent	Concentration	Method
DMSO	10 mg/mL (28.54 mM)	Requires ultrasonic agitation and warming to 60°C[1]

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution of **PBK-IN-9** in DMSO, which can then be diluted to the desired final concentration in an appropriate aqueous buffer or cell culture medium for experiments.

Protocol 1: Preparation of a 10 mM **PBK-IN-9** Stock Solution in DMSO

- Pre-warm the Solvent: Warm the required volume of high-purity, anhydrous DMSO to 60°C.
- Weigh the Compound: Accurately weigh the required amount of **PBK-IN-9** powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock, weigh 3.504 mg of **PBK-IN-9**.
- Dissolution: Add the pre-warmed DMSO to the tube containing the **PBK-IN-9** powder.

- **Aid Solubilization:** Vortex the solution briefly and place it in an ultrasonic water bath. Alternate between vortexing and sonication until the solid is completely dissolved. Gentle heating to 60°C may be necessary to achieve full dissolution.[\[1\]](#)
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store as recommended in Table 3.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **PBK-IN-9**.

Table 3: Recommended Storage Conditions

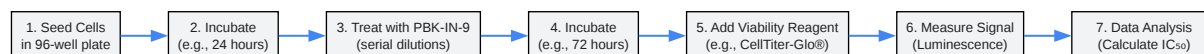
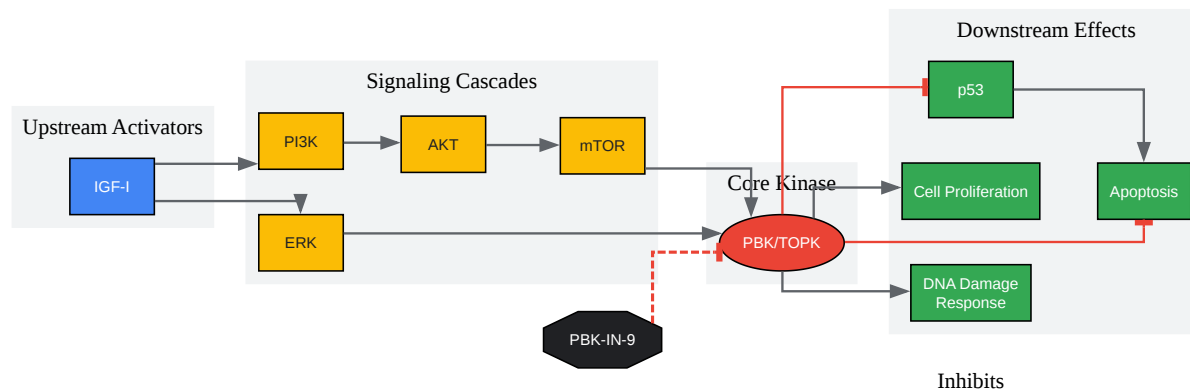
Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years [1]
4°C	2 years [1]	
In Solvent (DMSO)	-80°C	6 months [1]
-20°C	1 month [1]	

Handling Recommendations:

- **PBK-IN-9** is shipped at room temperature.[\[1\]](#) Upon receipt, store the compound under the recommended conditions immediately.
- Avoid repeated freeze-thaw cycles of stock solutions. It is best practice to use the solution within one month when stored at -20°C or within six months if stored at -80°C.[\[1\]](#)

Mechanism of Action and Signaling Pathway

PBK/TOPK is a downstream effector of multiple oncogenic signaling cascades, including the PI3K/AKT/mTOR and ERK pathways.[\[2\]](#) It contributes to tumorigenesis by promoting cell proliferation and inhibiting apoptosis, partly through its interaction with tumor suppressors like p53.[\[2\]](#) **PBK-IN-9** exerts its effects by inhibiting the kinase activity of PBK/TOPK, thereby blocking these downstream oncogenic signals.



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